

The Natural Occurrence of Technetium-99 via Spontaneous Fission: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Technetium-97*

Cat. No.: *B1199928*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Technetium (Tc) is the lightest element with no stable isotopes, and was the first to be produced artificially.[1] Its most stable isotope, ^{97}Tc , has a half-life of 4.21 million years, meaning any primordial technetium present at Earth's formation has long since decayed.[1] However, trace amounts of technetium, specifically the isotope ^{99}Tc , occur naturally. This technical guide provides an in-depth exploration of the primary mechanism for its natural production on Earth: the spontaneous fission of uranium-238.

The presence of naturally occurring ^{99}Tc is of significant interest in the fields of geochemistry, nuclear waste management, and environmental monitoring. Understanding its origins and the methods for its detection provides a crucial baseline for assessing anthropogenic contributions of ^{99}Tc to the environment. This isotope is a major long-lived fission product in nuclear reactors and has been released through nuclear weapons testing.[2]

Mechanism of Natural Production: Spontaneous Fission

The principal source of natural ^{99}Tc is the spontaneous fission of ^{238}U , the most abundant isotope of uranium.[3][4] Spontaneous fission is a rare form of radioactive decay where a heavy atomic nucleus splits into two smaller nuclei, along with a few neutrons, without being struck by

an external particle.^[5] This process is distinct from the induced fission that occurs in nuclear reactors.

In uranium-rich ores, such as uraninite (commonly known as pitchblende), a minute fraction of the ²³⁸U nuclei will undergo spontaneous fission over geological timescales.^{[1][6]} This process yields a variety of fission products, one of which is ⁹⁹Tc. Due to the extremely long half-life of ²³⁸U for spontaneous fission, the amount of ⁹⁹Tc produced is exceptionally small.^[7] Other natural sources, though less significant, include spontaneous fission in thorium ores and neutron capture in molybdenum ores.^[1]

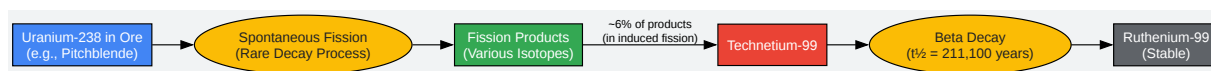
Quantitative Data Summary

The natural abundance of ⁹⁹Tc is exceedingly low, making its detection a significant analytical challenge. The following tables summarize the key quantitative data related to the natural occurrence of ⁹⁹Tc from the spontaneous fission of ²³⁸U.

Parameter	Value	Source(s)
Parent Isotope	Uranium-238 (²³⁸ U)	^[3]
Natural Abundance of ²³⁸ U	> 99% of natural uranium	^[7]
²³⁸ U Half-life (Total)	4.463 x 10 ⁹ years	^[7]
Decay Mode	Spontaneous Fission	^[5]
Primary Fission Product	Technetium-99 (⁹⁹ Tc)	^[1]

Parameter	Value	Source(s)
⁹⁹ Tc Half-life	211,100 years	^[1]
⁹⁹ Tc Decay Product	Ruthenium-99 (⁹⁹ Ru) (stable)	^[2]
Concentration in Pitchblende	~0.2 ng/kg (or 200 pg/kg)	^{[1][6]}

Mandatory Visualizations



[Click to download full resolution via product page](#)

Natural Production of Technetium-99 from Uranium-238.

Experimental Protocols for Determination of Natural ⁹⁹Tc

The determination of ⁹⁹Tc at natural concentrations requires highly sensitive and selective analytical methods to isolate it from the bulk uranium matrix and other interfering elements.[8] The general workflow involves sample dissolution, chemical separation and purification, and finally, measurement.

Sample Preparation: Acid Leaching

The first step is to bring the technetium from the solid ore matrix into an aqueous solution.

- Objective: To dissolve ⁹⁹Tc from the uranium ore sample.
- Protocol:
 - A known mass of finely crushed uranium ore (e.g., pitchblende) is weighed.
 - The sample is subjected to acid leaching, typically using strong acids like nitric acid (HNO₃) or a mixture of hydrochloric acid (HCl) and H₂O₂. [9][10]
 - The mixture is heated to facilitate the dissolution of the ore and the technetium, which is oxidized to the highly soluble pertechnetate ion (TcO₄⁻). [9]
 - After leaching, the solution is filtered to remove any undissolved solid residues. [10]

Chemical Separation and Purification

A multi-step separation process is necessary to isolate the ultra-trace amounts of ⁹⁹Tc from the uranium-rich leachate and from elements with similar chemical properties or isobaric

interferences (e.g., molybdenum and ruthenium).[11]

- Objective: To separate TcO_4^- from the bulk matrix and interfering ions.
- Protocols:
 - Co-precipitation:
 - Ferric ions (Fe^{3+}) are added to the acidic leachate.[9]
 - The pH of the solution is raised by adding a base (e.g., NH_3), causing the precipitation of ferric hydroxide ($\text{Fe}(\text{OH})_3$).[10]
 - Many interfering radionuclides and matrix components co-precipitate with the $\text{Fe}(\text{OH})_3$, while the pertechnetate ion remains in the supernatant.[9]
 - The precipitate is separated by filtration or centrifugation.
 - Anion Exchange Chromatography:
 - The supernatant, containing TcO_4^- , is passed through an anion exchange resin column (e.g., Dowex or Reillex HPQ).[3][12]
 - The anionic pertechnetate is selectively adsorbed onto the resin.
 - The column is washed with specific eluents (e.g., dilute nitric acid) to remove any remaining interfering elements like molybdenum and ruthenium.[11]
 - Finally, the purified technetium is eluted from the resin using a more concentrated eluent, such as a stronger nitric acid solution or ammonium hydroxide.[11][13]
 - Solvent Extraction:
 - An alternative or additional purification step involves liquid-liquid solvent extraction.
 - The aqueous solution containing technetium is mixed with an immiscible organic solvent containing an extractant. Common extractants include tertiary amines (e.g., Alamine

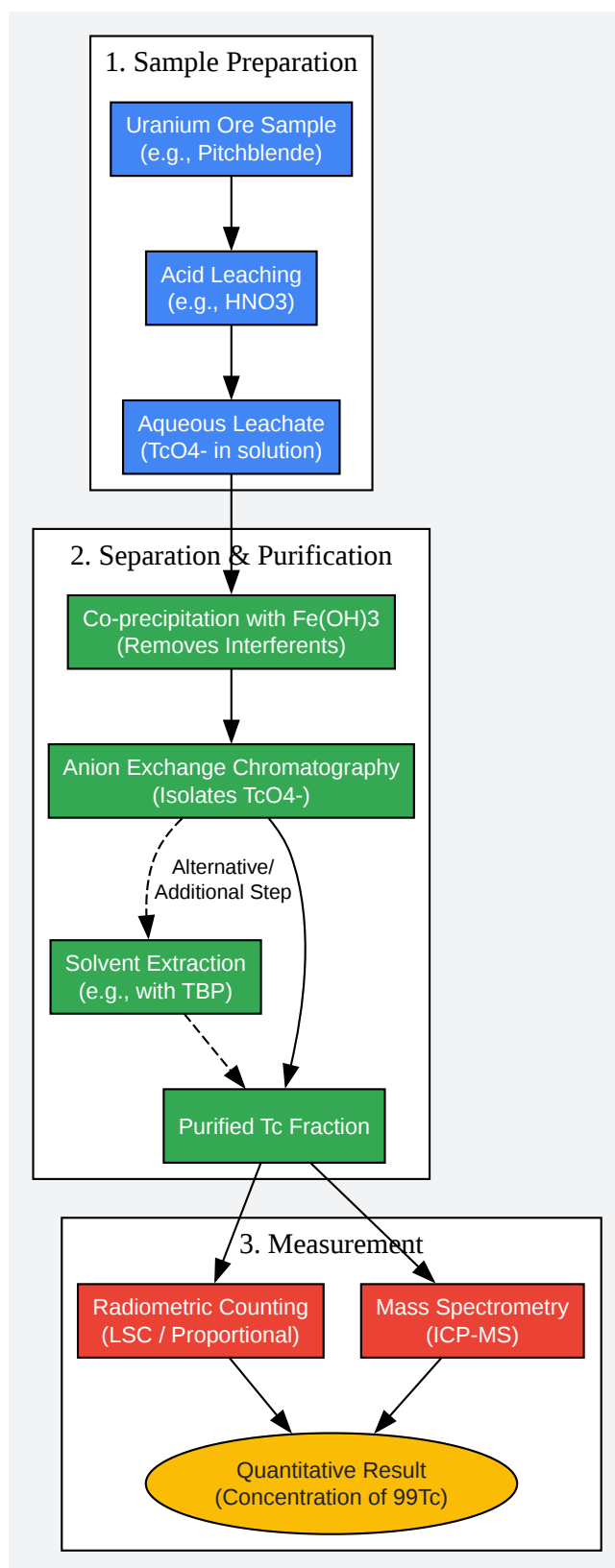
336) or organophosphorus compounds like tri-n-butyl phosphate (TBP) dissolved in a diluent like kerosene.[4][14]

- The technetium selectively transfers to the organic phase, leaving other impurities in the aqueous phase.
- The technetium is then stripped back into a clean aqueous solution using a suitable stripping agent (e.g., sodium chloride or sodium carbonate solution).[4][14]

Measurement Techniques

Due to the very low concentrations, highly sensitive detection methods are required.

- Objective: To quantify the amount of ^{99}Tc in the purified sample.
- Protocols:
 - Radiometric Methods:
 - Liquid Scintillation Counting (LSC) or Gas Proportional Counting: These methods measure the low-energy beta particles emitted during the decay of ^{99}Tc . [11] They are effective but may require long counting times for environmental samples. [8]
 - Mass Spectrometric Methods:
 - Inductively Coupled Plasma Mass Spectrometry (ICP-MS): This is a highly sensitive technique for measuring ^{99}Tc . [11] It offers lower detection limits compared to radiometric methods and is less subject to interferences, making it well-suited for the ultra-trace concentrations found in nature. [8][11] Isotope dilution, using a spike of a long-lived technetium isotope like ^{97}Tc , can be employed for precise quantification. [8]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Technetium - Wikipedia [en.wikipedia.org]
- 2. lantheus.com [lantheus.com]
- 3. researchgate.net [researchgate.net]
- 4. Uranium Solvent Extraction Process - 911Metallurgist [911metallurgist.com]
- 5. quora.com [quora.com]
- 6. Uraninite - Wikipedia [en.wikipedia.org]
- 7. Uranium-238 - Wikipedia [en.wikipedia.org]
- 8. oasis.library.unlv.edu [oasis.library.unlv.edu]
- 9. davidpublisher.com [davidpublisher.com]
- 10. www-pub.iaea.org [www-pub.iaea.org]
- 11. researchgate.net [researchgate.net]
- 12. inis.iaea.org [inis.iaea.org]
- 13. Uranium/technetium separation for the UREX process - synthesis and characterization of solid reprocessing forms. (Journal Article) | OSTI.GOV [osti.gov]
- 14. The solvent extraction and stripping process using Alamine 336 with a case study of uranium - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Natural Occurrence of Technetium-99 via Spontaneous Fission: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1199928#natural-occurrence-of-technetium-isotopes-from-spontaneous-fission]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com